

Synthetic Routes for Ortho-Trifluoromethoxylated Aniline Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Methoxy-5-(trifluoromethoxy)aniline

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Introduction

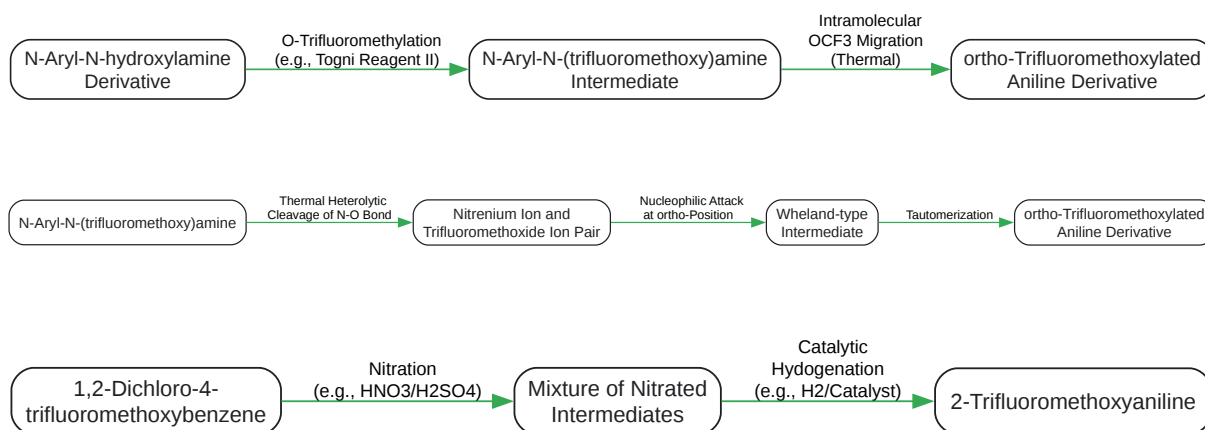
Ortho-trifluoromethoxylated aniline derivatives are valuable building blocks in medicinal chemistry and materials science. The trifluoromethoxy (-OCF₃) group can significantly enhance a molecule's lipophilicity, metabolic stability, and binding affinity, making it a desirable substituent in the design of novel pharmaceuticals and agrochemicals. This document provides detailed application notes and experimental protocols for the synthesis of these important compounds, focusing on a prominent two-step method involving an intramolecular OCF₃ migration.

Method 1: O-Trifluoromethylation of N-Aryl-N-Hydroxylamine Derivatives Followed by Intramolecular OCF₃ Migration

This robust and versatile method provides a reliable pathway to a wide range of ortho-trifluoromethoxylated aniline derivatives. The overall strategy involves the O-trifluoromethylation of a suitably protected N-aryl-N-hydroxylamine precursor, followed by a

thermally induced intramolecular migration of the OCF₃ group to the ortho position of the aromatic ring.[1][2]

Overall Synthetic Transformation



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References

- 1. Protocol for the Synthesis of Ortho-trifluoromethoxylated Aniline Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Trifluoromethoxylation of arenes: synthesis of ortho-trifluoromethoxylated aniline derivatives by OCF₃ migration - PubMed [pubmed.ncbi.nlm.nih.gov]
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